

# Proper Disposal of Karanal: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Karanal

Cat. No.: B1171237

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides essential, immediate safety and logistical information for the proper disposal of **Karanal**, a powerful and radiant dry, woody amber fragrance ingredient. Adherence to these procedures will help your institution remain compliant with local, regional, and national regulations.

## Chemical and Physical Properties

**Karanal**, with the CAS number 117933-89-8, is a colorless to pale yellow liquid.<sup>[1]</sup> A summary of its key physical and chemical properties is provided in the table below for easy reference.

Property	Value
Chemical Formula	C <sub>17</sub> H <sub>30</sub> O <sub>2</sub>
Molecular Weight	266.42 g/mol <sup>[2]</sup>
Flash Point	> 200°F (> 93.3°C) Closed Cup <sup>[3]</sup>
Boiling Point	328°C <sup>[2]</sup>
Specific Gravity	0.959 - 0.965 @ 25°C <sup>[4]</sup>
Refractive Index	1.478 - 1.484 @ 20°C <sup>[4]</sup>

## Safety and Hazards

**Karanal** presents several hazards that necessitate careful handling and disposal. It is crucial to be aware of the following:

- Human Health Hazards: May cause damage to organs through prolonged or repeated exposure. It can also cause skin and eye irritation.[3][5]
- Environmental Hazards: Very toxic to aquatic life with long-lasting effects.[2][3] It is not readily biodegradable.[6]

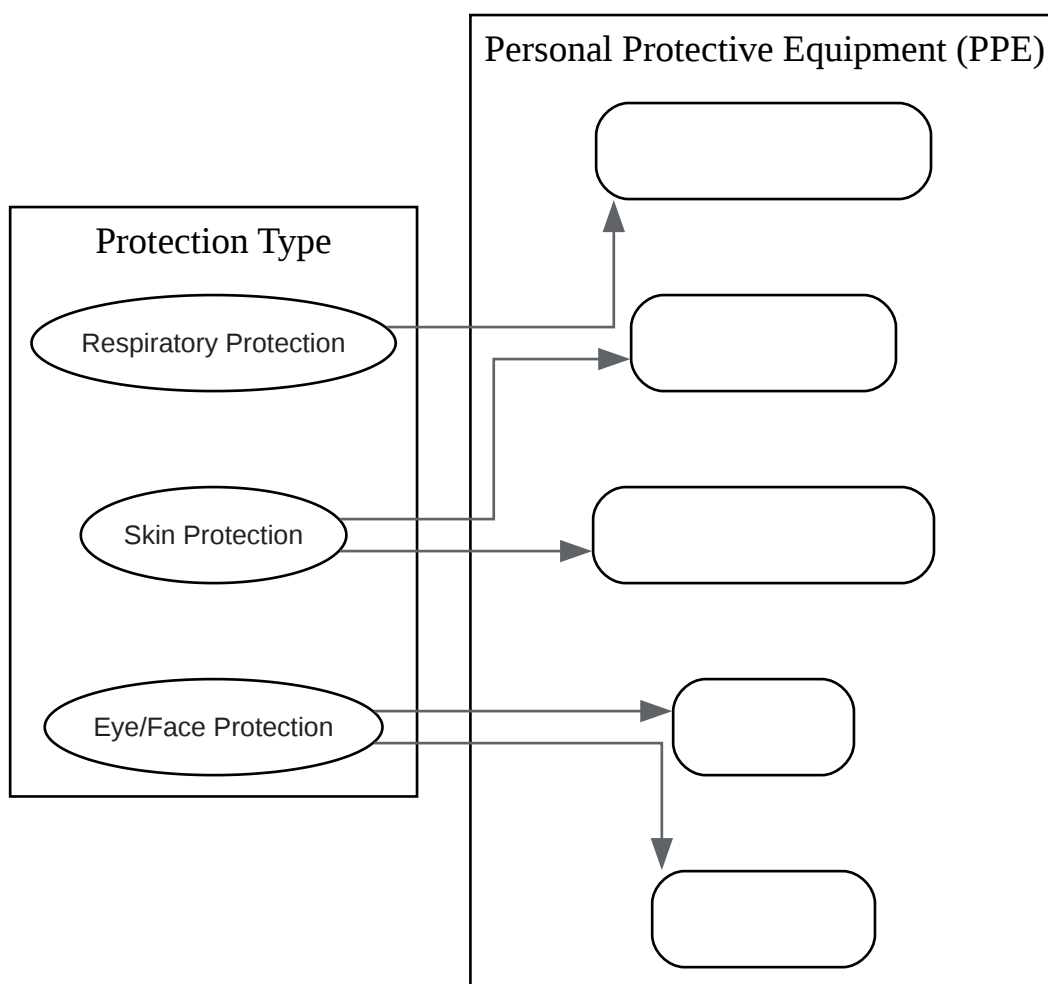
Due to its hazardous properties, **Karanal** has been identified as a Substance of Very High Concern (SVHC) by the European Chemicals Agency (ECHA).[7]

## Personal Protective Equipment (PPE)

When handling **Karanal**, especially during disposal procedures, the use of appropriate personal protective equipment is mandatory. This includes:

- Eye and Face Protection: Chemical safety goggles or a face shield.[6]
- Skin Protection: Solvent-resistant gloves and protective work clothing that covers the skin.[6]
- Respiratory Protection: An organic vapor respirator should be used if ventilation is inadequate or if airborne levels are high.[6]

The following diagram illustrates the necessary PPE for handling **Karanal**.



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Caption: Required Personal Protective Equipment for handling **Karanal**.

## Spill Management Protocol

In the event of a **Karanal** spill, immediate and appropriate action is required to prevent exposure and environmental contamination.

### Small Spills

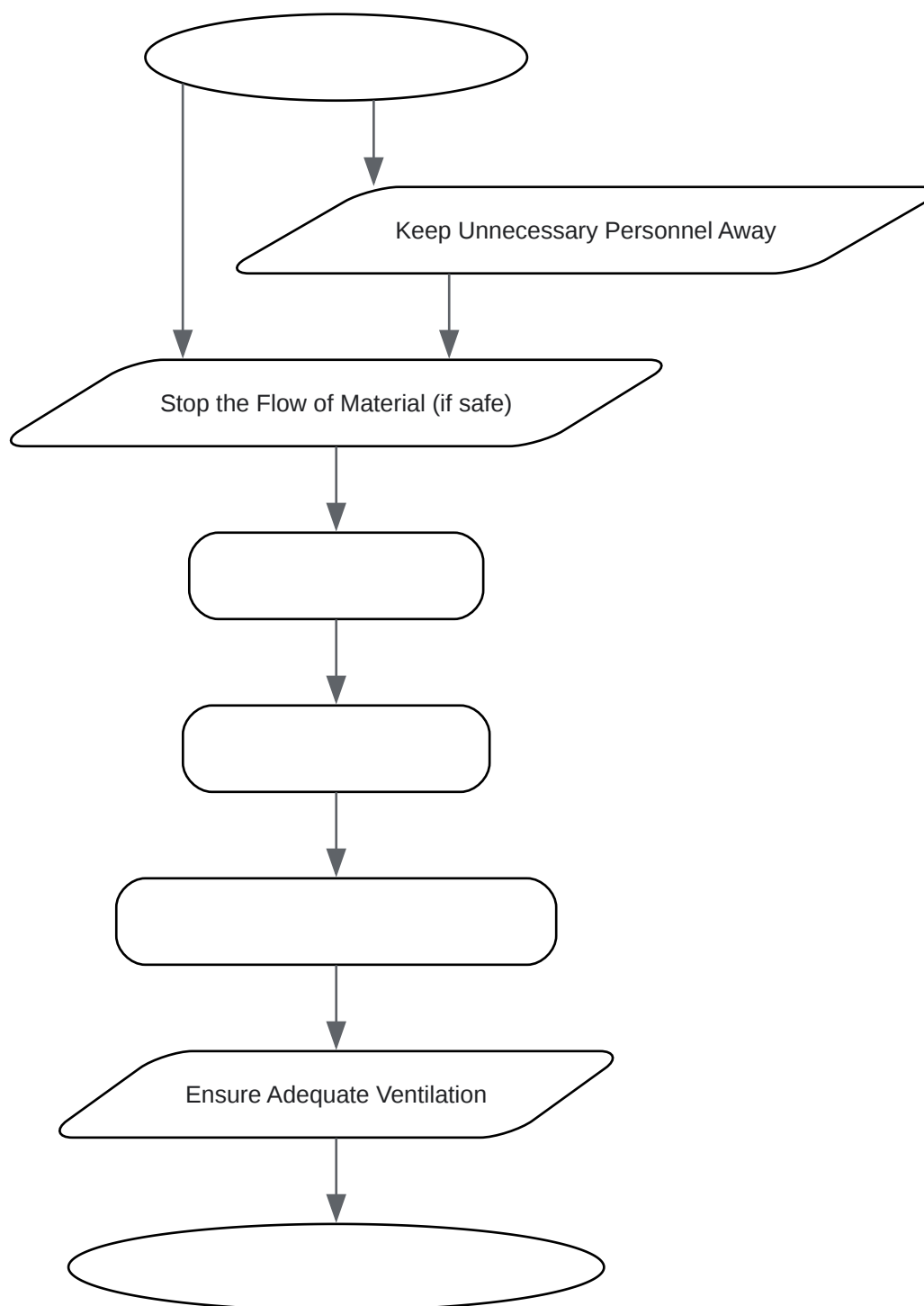
- Containment: Wipe up the spill with an absorbent material such as cloth, fleece, dry sand, or earth.[3]
- Cleaning: Thoroughly clean the surface to remove any residual contamination.[3]

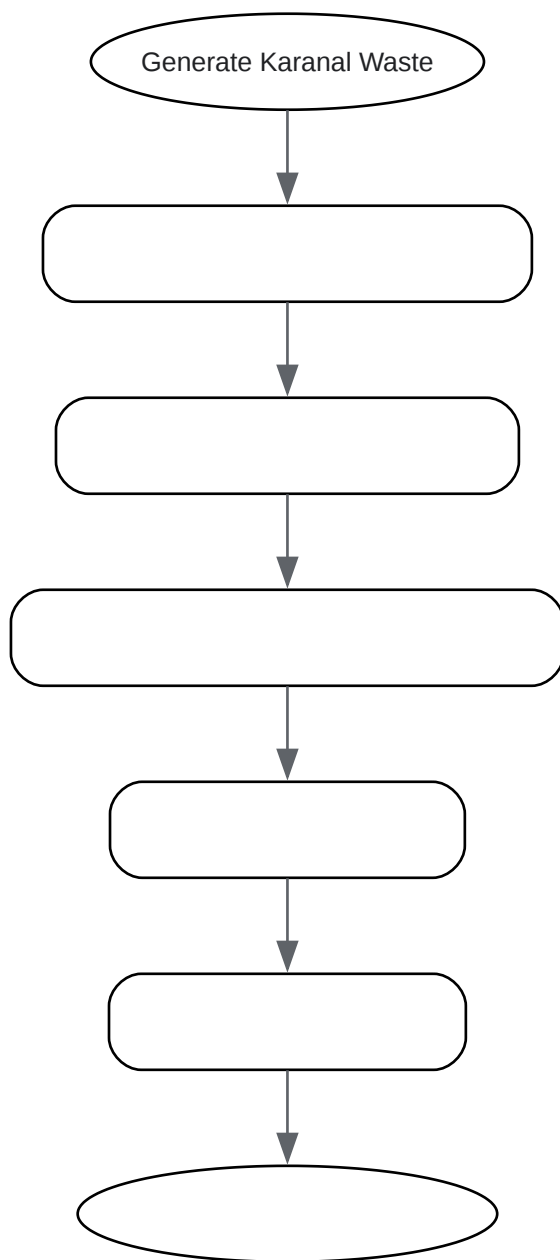
- Disposal: Place the absorbent material and any contaminated cleaning materials into a sealed, labeled container for hazardous waste disposal.

## Large Spills

- Control the Source: If it can be done without risk, stop the flow of the material.[\[3\]](#)
- Containment: Dike the spilled material to prevent it from spreading or entering drains.[\[3\]](#) This can be done using inert absorbent materials like dry clay, sand, or diatomaceous earth.[\[3\]](#)
- Absorption: Absorb the spilled material with vermiculite, dry sand, or earth and place it into containers for disposal.[\[3\]](#)
- Ventilation: Ensure the area is well-ventilated.[\[6\]](#)
- Evacuation: Keep unnecessary personnel away from the spill area.[\[3\]](#)[\[6\]](#)

The following workflow outlines the steps for managing a large spill of **Karanal**.





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